

Cdk12-IN-4 working concentration for cell culture

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Compound of Interest

Compound Name: Cdk12-IN-4

Cat. No.: B11930915

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Application Notes for Cdk12-IN-4 in Cell Culture

Introduction

Cdk12-IN-4 is a potent and selective inhibitor of Cyclin-Dependent Kinase 12 (CDK12). CDK12, in complex with its partner Cyclin K, functions as a critical transcriptional regulator.[1][2][3] It facilitates the elongation phase of transcription by phosphorylating the C-terminal domain (CTD) of RNA Polymerase II (RNAPII), specifically at the Serine 2 position.[1][2][4] A key role of CDK12 is to ensure the proper expression of long genes, a significant portion of which are integral to the DNA Damage Response (DDR) pathway, including hallmark genes like BRCA1 and ATR.[1][3][4][5]

Inhibition of CDK12 by compounds such as **Cdk12-IN-4** disrupts this process, leading to premature cleavage and polyadenylation (PCPA) and subsequent downregulation of these essential DDR genes.[2][5] This impairment of DNA repair mechanisms renders cancer cells vulnerable, creating a synthetic lethal interaction with DNA-damaging agents or PARP inhibitors.[3][6][7] These application notes provide an overview of **Cdk12-IN-4**'s activity and detailed protocols for its use in cell culture experiments.

Data Presentation: Cdk12-IN-4 Activity

The following tables summarize the quantitative data for **Cdk12-IN-4**, providing a clear reference for its potency and selectivity in various assays.

Table 1: Biochemical and Cellular Potency of **Cdk12-IN-4**

Parameter	Target/Cell Line	IC50 Value	Assay Conditions	Reference
Enzymatic Inhibition	CDK12	0.641 μ M	High ATP (2 mM)	[8]
Antiproliferative Activity	MDA-MB-231 cells	0.535 nM	Not specified	[8]
CAL-120 cells	2.43 nM	Not specified	[8]	
Target Engagement	BRCA1 mRNA expression	MDA-MB-231 cells	0.626 nM	Not specified

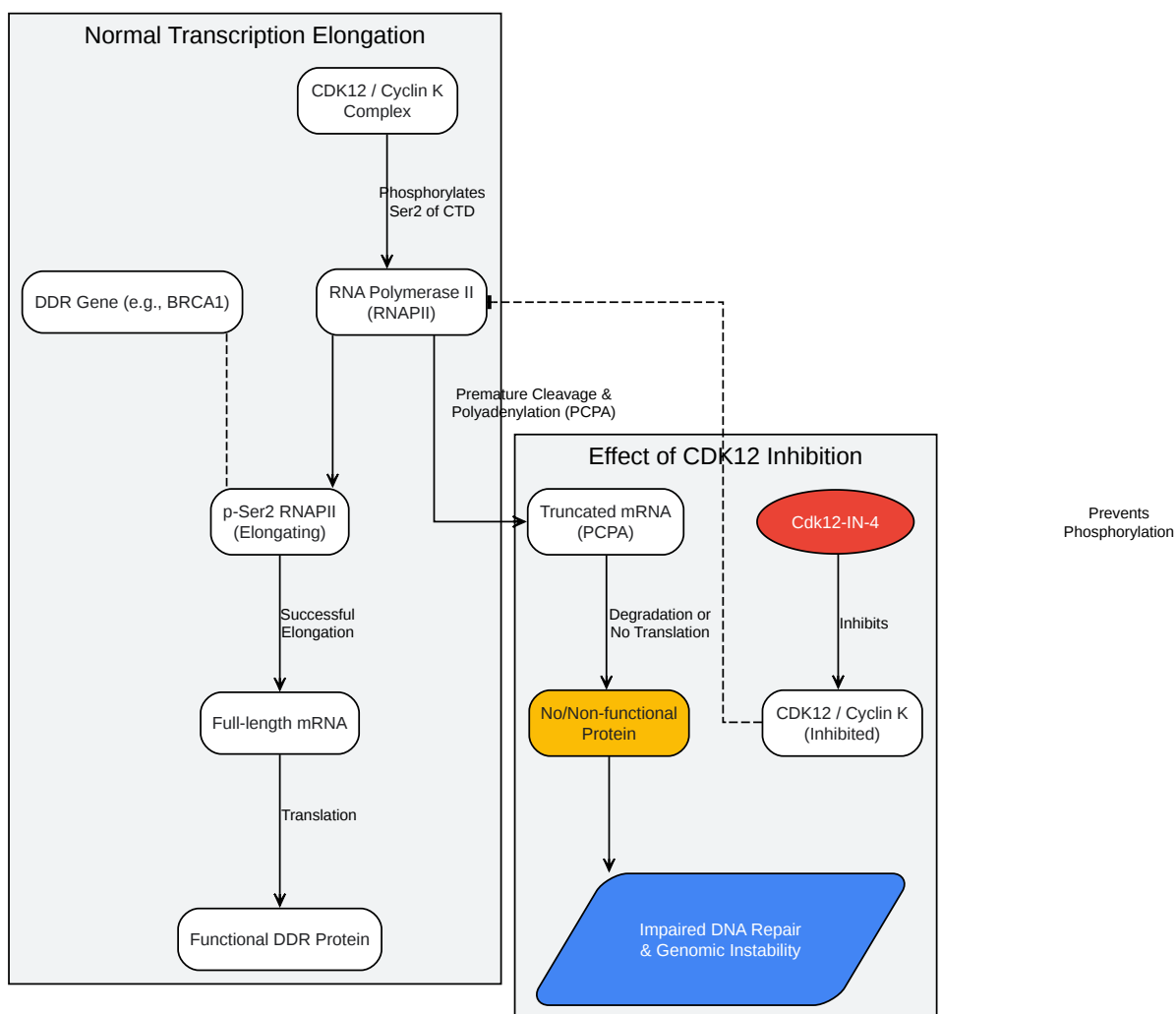
Table 2: Kinase Selectivity Profile of **Cdk12-IN-4**

Kinase	IC50 Value	Assay Conditions	Reference
CDK2/Cyclin E	>20 μ M	High ATP (2 mM)	[8]
CDK9/Cyclin T1	>20 μ M	High ATP (2 mM)	[8]

Visualizations: Pathways and Workflows

Signaling Pathway of CDK12 Inhibition

The following diagram illustrates the mechanism of action for a CDK12 inhibitor like **Cdk12-IN-4**. It shows how CDK12 facilitates transcription of DNA Damage Response (DDR) genes and how its inhibition leads to transcript truncation and protein loss.

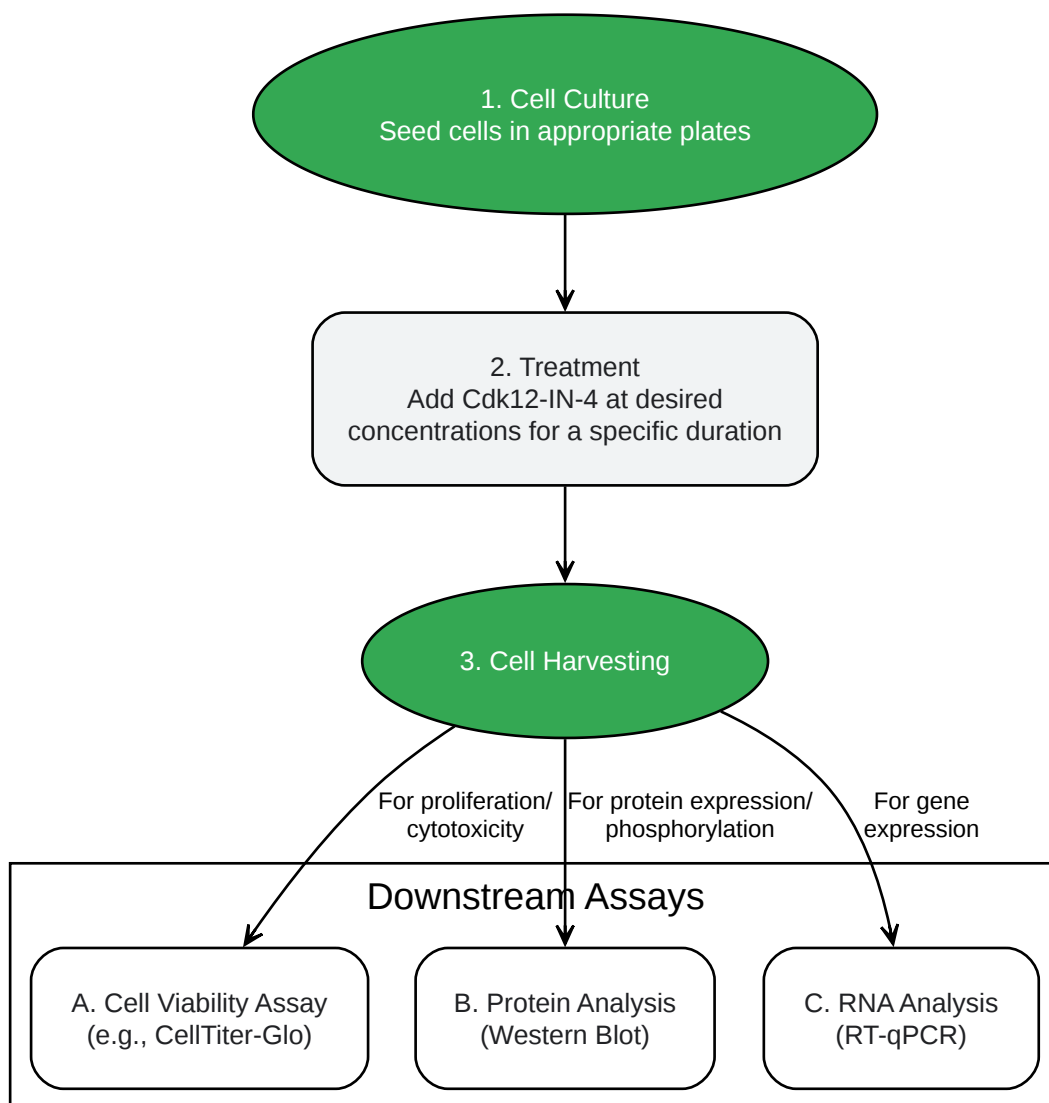


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Caption: Mechanism of **Cdk12-IN-4** action on transcription.

General Experimental Workflow

This diagram outlines a typical workflow for evaluating the cellular effects of **Cdk12-IN-4**, from initial cell treatment to downstream analysis.



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